

# Technical Guide: 4-Pyridoxic Acid-d3 for Research Applications

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## Compound of Interest

Compound Name: 4-Pyridoxic Acid-d3

Cat. No.: B602533

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This technical guide provides a comprehensive overview of **4-Pyridoxic Acid-d3**, a deuterated stable isotope-labeled internal standard for 4-Pyridoxic Acid. It is intended for researchers, scientists, and drug development professionals utilizing this compound in their studies. This document outlines typical product specifications, detailed analytical methodologies, and the metabolic context of its unlabeled analogue.

## Certificate of Analysis and Specifications

While a Certificate of Analysis (CoA) is specific to each manufactured lot, the following table summarizes the typical specifications for **4-Pyridoxic Acid-d3** based on commercially available data.<sup>[1][2]</sup> Lot-specific CoAs should be obtained from the supplier.

Parameter	Typical Specification
Product Name	4-Pyridoxic Acid-d3
CAS Number	1435934-03-4
Molecular Formula	C <sub>8</sub> H <sub>6</sub> D <sub>3</sub> NO <sub>4</sub>
Molecular Weight	186.18 g/mol
Purity	>95% (typically determined by HPLC)[1]
Appearance	Solid
Storage Temperature	-20°C[1]
Isotopic Enrichment	Deuterium
Unlabeled CAS No.	82-82-6[1]

## Experimental Protocols

The quantification of 4-Pyridoxic Acid in biological matrices is commonly performed using High-Performance Liquid Chromatography (HPLC). **4-Pyridoxic Acid-d3** serves as an ideal internal standard for these assays due to its similar chemical and physical properties to the unlabeled analyte, allowing for accurate quantification by correcting for matrix effects and variations in sample processing.

### HPLC Method for the Analysis of 4-Pyridoxic Acid in Human Urine

This section details a validated HPLC-UV method for the determination of 4-pyridoxic acid in human urine.

#### 2.1.1. Sample Preparation

- To a 1.0 mL aliquot of a urine sample, add a known concentration of **4-Pyridoxic Acid-d3** as an internal standard.
- Add 100 µL of 6% perchloric acid to precipitate proteins.

- Vortex the mixture for 1 minute.
- Centrifuge the sample at 10,000 x g for 10 minutes.
- Filter the supernatant through a 0.22 µm syringe filter.
- The filtered supernatant is ready for HPLC analysis.

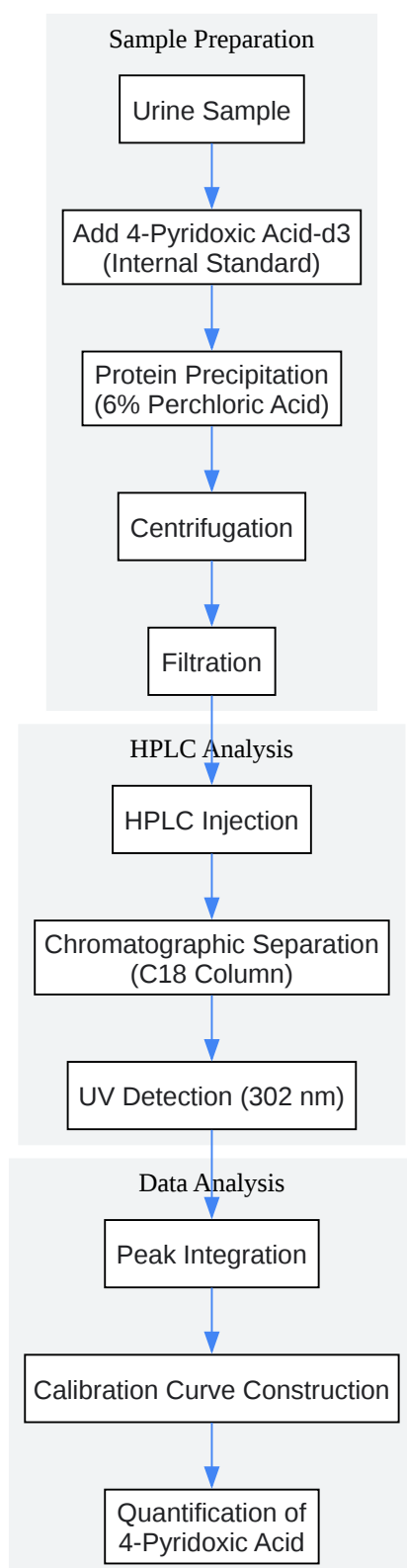
#### 2.1.2. Chromatographic Conditions

- Instrument: Waters 2695 separation module with a Waters 2998 photodiode array detector or equivalent.
- Column: Waters Symmetry® C18, 250 mm × 4.6 mm, 5 µm particle size.
- Mobile Phase: A mixture of methanol and 35 mM sodium phosphate buffer containing 2.5 mM sodium heptane polysulfonate, adjusted to pH 3.5 with 85% o-phosphoric acid.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Injection Volume: 50 µL.
- Detection: UV at 302 nm.
- Run Time: 10 minutes.

#### 2.1.3. Data Analysis

The concentration of 4-pyridoxic acid in the urine sample is determined by comparing the peak area ratio of the analyte to the internal standard (**4-Pyridoxic Acid-d3**) against a calibration curve prepared with known concentrations of unlabeled 4-pyridoxic acid and a constant concentration of the internal standard.

## Experimental Workflow

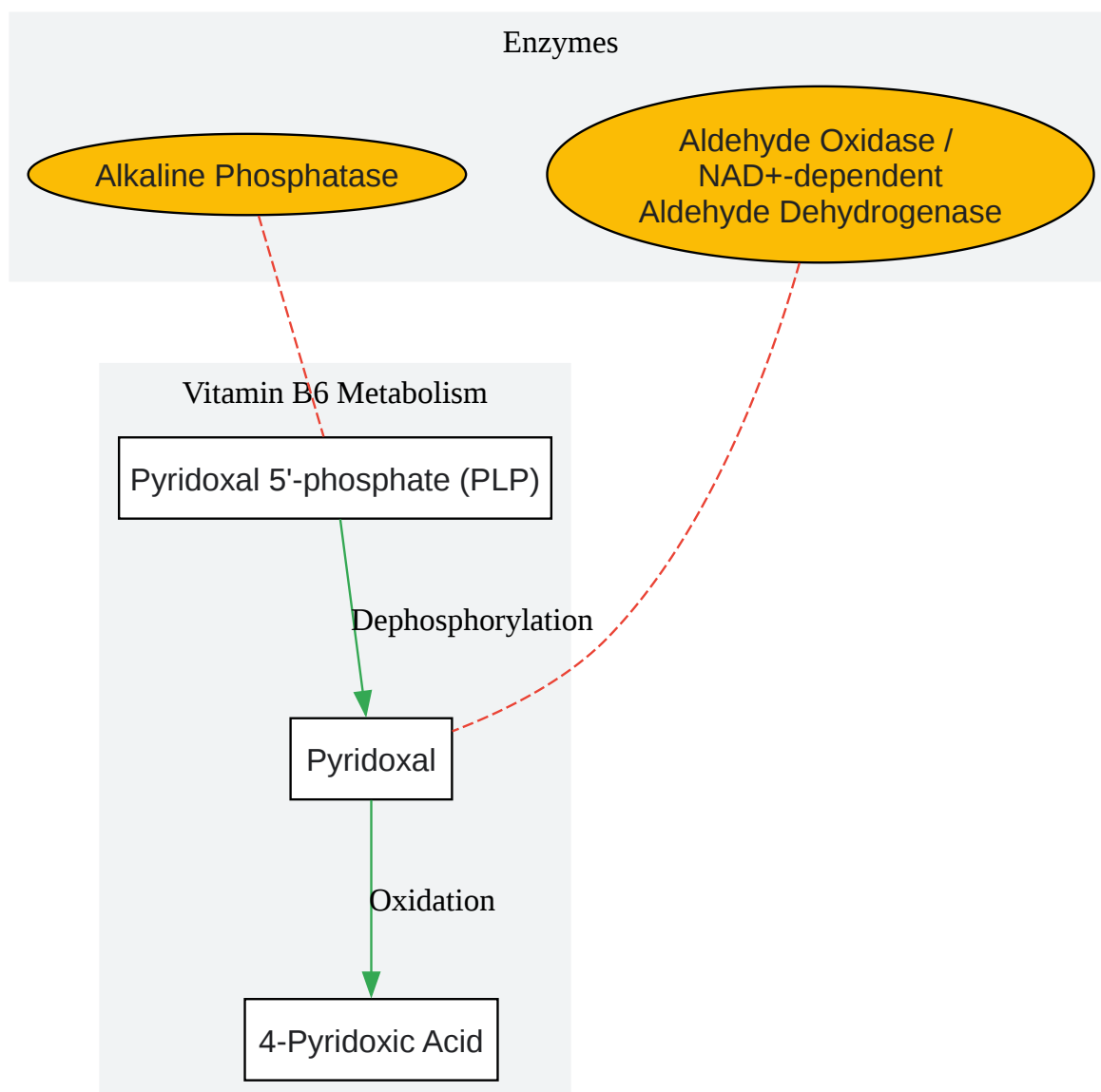


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Workflow for the HPLC analysis of 4-Pyridoxic Acid in urine.

## Metabolic Pathway

4-Pyridoxic acid is the primary catabolic end product of vitamin B6 metabolism. The biologically active form of vitamin B6, pyridoxal 5'-phosphate (PLP), is dephosphorylated to pyridoxal. Pyridoxal is then oxidized to 4-pyridoxic acid, which is subsequently excreted in the urine. This conversion is catalyzed by aldehyde oxidase or an NAD<sup>+</sup>-dependent aldehyde dehydrogenase.



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Metabolic conversion of Pyridoxal 5'-phosphate to 4-Pyridoxic Acid.

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## References

- 1. 4-Pyridoxic Acid-d3 | CAS 1435934-03-4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. scbt.com [[scbt.com](https://www.scbt.com)]
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